

An In-Depth Technical Guide to Methyl 2-(aminomethyl)nicotinate: Discovery and Development

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Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

Cat. No.: B1611452

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Notice to the Reader: Due to a lack of publicly available scientific literature, patents, and other technical documentation specifically detailing the discovery, development, synthesis, biological activity, and mechanism of action of **Methyl 2-(aminomethyl)nicotinate**, it is not possible to provide an in-depth technical guide as requested.

Extensive searches have been conducted to locate information on this specific compound. While information on related compounds, such as Methyl nicotinate and other positional isomers like Methyl 5-(aminomethyl)nicotinate and 2-Methylnicotinate, is available, there is a significant absence of data for **Methyl 2-(aminomethyl)nicotinate**.

This guide will, therefore, provide a general overview of the broader class of nicotinic acid esters, to which **Methyl 2-(aminomethyl)nicotinate** belongs, to offer some context for its potential properties and areas of research. It is crucial to understand that the information presented below is based on related compounds and should not be directly extrapolated to **Methyl 2-(aminomethyl)nicotinate** without specific experimental validation.

Introduction to Nicotinic Acid and its Esters

Nicotinic acid, also known as niacin or vitamin B3, is a fundamental component of human nutrition. Its derivatives, particularly its esters, have been a subject of interest in medicinal chemistry and pharmacology for their diverse biological activities. Methyl nicotinate, the methyl ester of nicotinic acid, is a well-known compound with pronounced physiological effects.

Synthesis of Nicotinate Esters

The synthesis of nicotinic acid esters, including the theoretical synthesis of **Methyl 2-(aminomethyl)nicotinate**, would likely follow established organic chemistry principles.

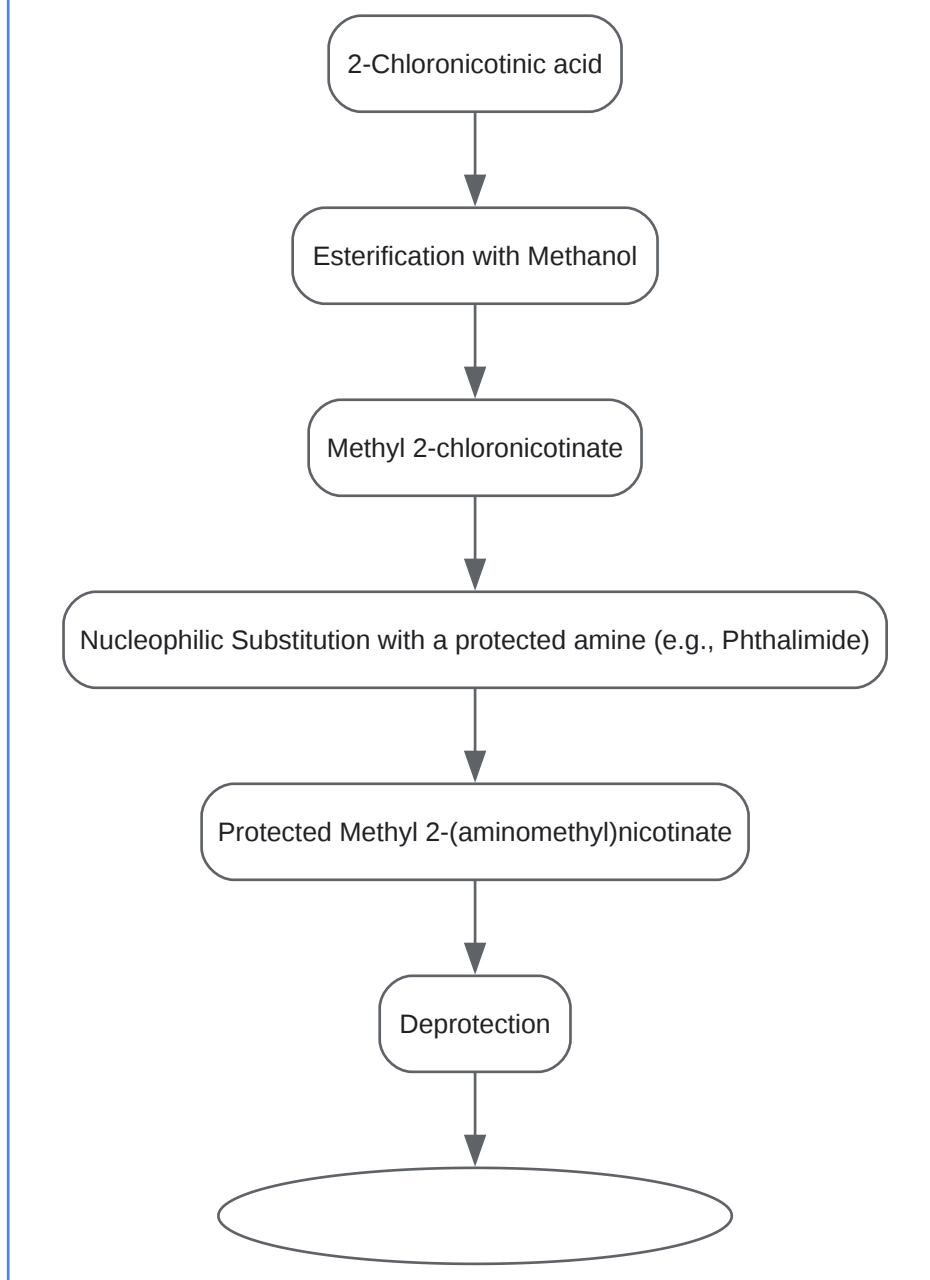
General Synthesis Strategies

A common method for the synthesis of methyl esters of carboxylic acids is through Fischer esterification. This involves reacting the carboxylic acid (nicotinic acid or a derivative) with an alcohol (methanol) in the presence of an acid catalyst.

For a compound like **Methyl 2-(aminomethyl)nicotinate**, the synthesis would be more complex, likely involving a multi-step process. A plausible, though unconfirmed, synthetic route is outlined below.

Hypothetical Synthesis Workflow

Hypothetical Synthesis of Methyl 2-(aminomethyl)nicotinate



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Caption: A potential synthetic pathway for **Methyl 2-(aminomethyl)nicotinate**.

Experimental Protocol for a Related Compound: Synthesis of 2-Methyl Nicotinate

While a specific protocol for **Methyl 2-(aminomethyl)nicotinate** is unavailable, a patented method for the synthesis of the related compound, 2-methyl nicotinate, is described. This process avoids the use of malodorous acrolein, improving production safety.[\[1\]](#)

Key Steps:

- Reaction of 1,1,3,3-tetramethoxypropane or 1,1,3,3-tetraethoxypropane under acidic conditions to obtain an intermediate compound.[\[1\]](#)
- Reaction of the intermediate with a beta-aminocrotonic acid ester in an organic solvent to yield 2-methylnicotinate.[\[1\]](#)

This method boasts a yield of over 65% and a product purity of more than 98%, making it suitable for industrial production.[\[1\]](#)

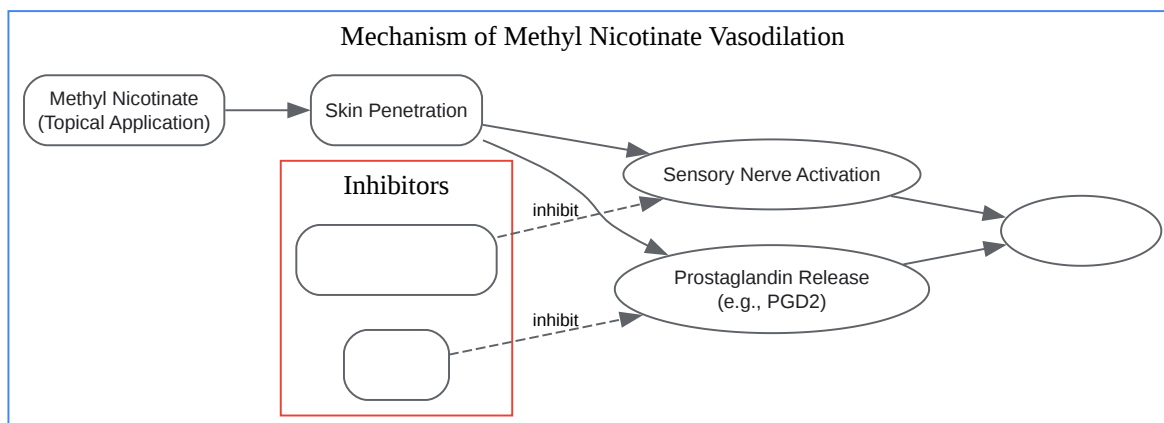
Potential Biological Activity and Mechanism of Action

The biological activity of **Methyl 2-(aminomethyl)nicotinate** has not been documented. However, based on the known effects of the parent compound, Methyl nicotinate, some potential activities can be hypothesized.

Vasodilation

Methyl nicotinate is a known vasodilator, causing the widening of blood vessels.[\[2\]](#) This effect is mediated by the prostaglandin pathway and local sensory nerves.[\[2\]](#) When applied topically, it induces a localized erythema (redness) due to increased blood flow.

Signaling Pathway of Methyl Nicotinate-Induced Vasodilation



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References

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- 2. Skin blood flow response to topically applied methyl nicotinate: Possible mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
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